

Optimizing reaction conditions for 4-Ethoxycarbonyl-3-fluorophenylboronic acid

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Compound of Interest

Compound Name: 4-Ethoxycarbonyl-3-fluorophenylboronic acid

Cat. No.: B033262

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Technical Support Center: 4-Ethoxycarbonyl-3-fluorophenylboronic acid

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance for optimizing reaction conditions and troubleshooting experiments involving **4-Ethoxycarbonyl-3-fluorophenylboronic acid**.

Frequently Asked Questions (FAQs)

Q1: What are the key properties of **4-Ethoxycarbonyl-3-fluorophenylboronic acid**?

4-Ethoxycarbonyl-3-fluorophenylboronic acid is a white to off-white crystalline powder.^[1]

Key properties are summarized in the table below.

Property	Value
CAS Number	874288-38-7
Molecular Formula	C ₉ H ₁₀ BF ₄ O ₄ ^[1]
Molecular Weight	211.99 g/mol
Melting Point	158-161 °C
Storage	Store at room temperature.

Q2: What is the primary application of this compound?

This boronic acid derivative is primarily used in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds.^[1] Its structure, which includes both a fluorine atom and an ethoxycarbonyl group, makes it a valuable building block for synthesizing complex organic molecules, particularly in pharmaceutical and agrochemical research.^[1]

Q3: My Suzuki-Miyaura coupling reaction with **4-Ethoxycarbonyl-3-fluorophenylboronic acid** is failing or giving low yields. What are the initial checks I should perform?

Low yields are a common issue. A systematic approach to troubleshooting is recommended. Start by verifying the quality of your reagents and the integrity of your reaction setup. Ensure your palladium catalyst is active, solvents are anhydrous and properly degassed, and the reaction is maintained under an inert atmosphere (e.g., argon or nitrogen).

Q4: Can the ethoxycarbonyl group be hydrolyzed under basic Suzuki-Miyaura reaction conditions?

Yes, the ethyl ester is susceptible to hydrolysis under basic conditions, especially with strong bases like sodium hydroxide or when heated for extended periods. This can lead to the formation of the corresponding carboxylic acid, which may complicate purification and reduce the yield of the desired product. If ester hydrolysis is suspected, consider using milder bases such as potassium carbonate (K_2CO_3) or cesium fluoride (CsF), or running the reaction at a lower temperature.

Q5: Is **4-Ethoxycarbonyl-3-fluorophenylboronic acid** prone to decomposition?

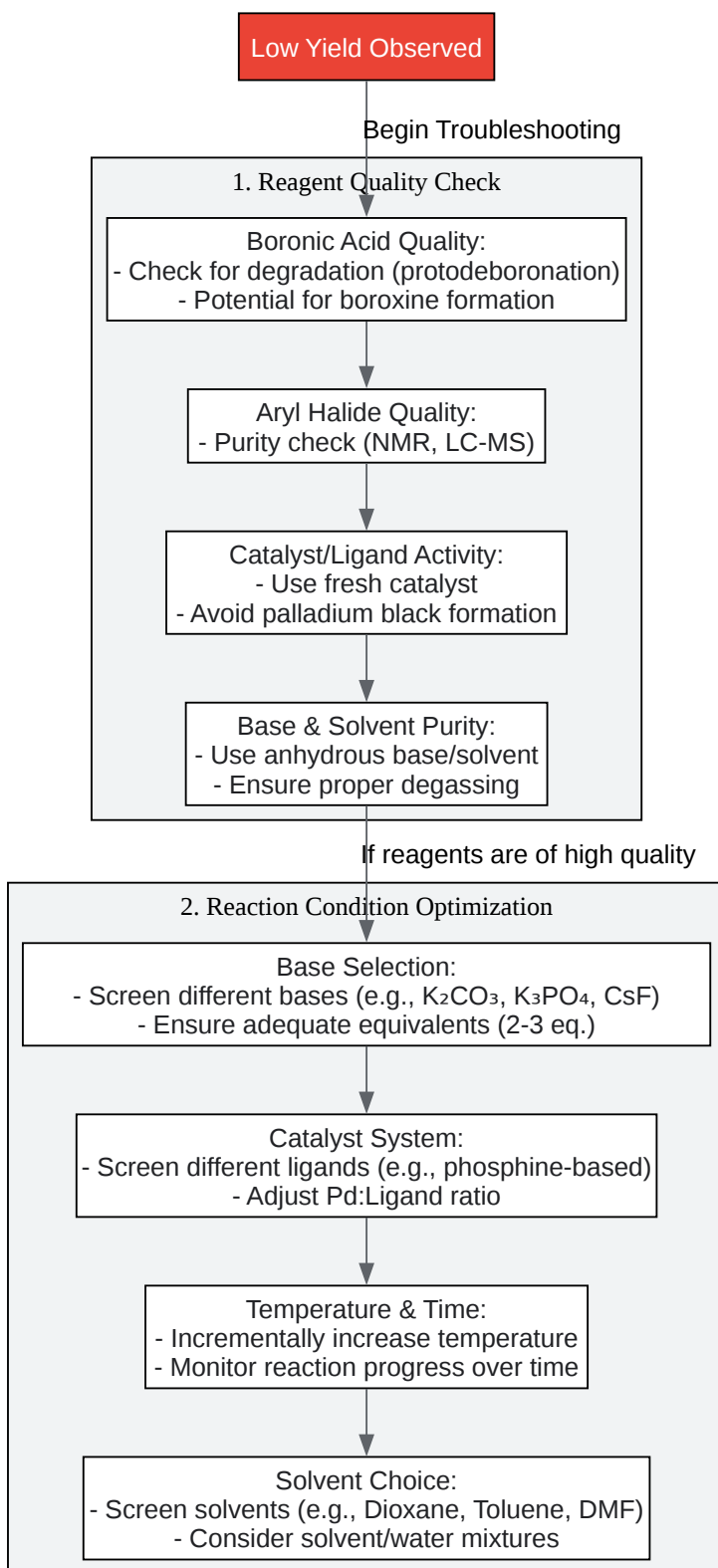
Like many boronic acids, this compound can be susceptible to protodeboronation, where the C-B bond is cleaved and replaced by a C-H bond. This is often exacerbated by the presence of water and strong bases. Additionally, boronic acids can undergo dehydration to form cyclic anhydrides known as boroxines. While boroxines are often still reactive in Suzuki couplings, their formation can complicate stoichiometry. Using the boronic acid as a fresh, high-purity reagent is recommended.

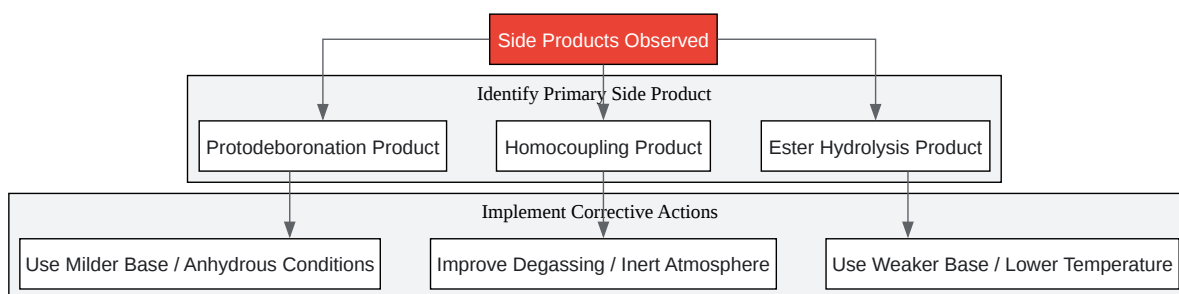
Troubleshooting Guides

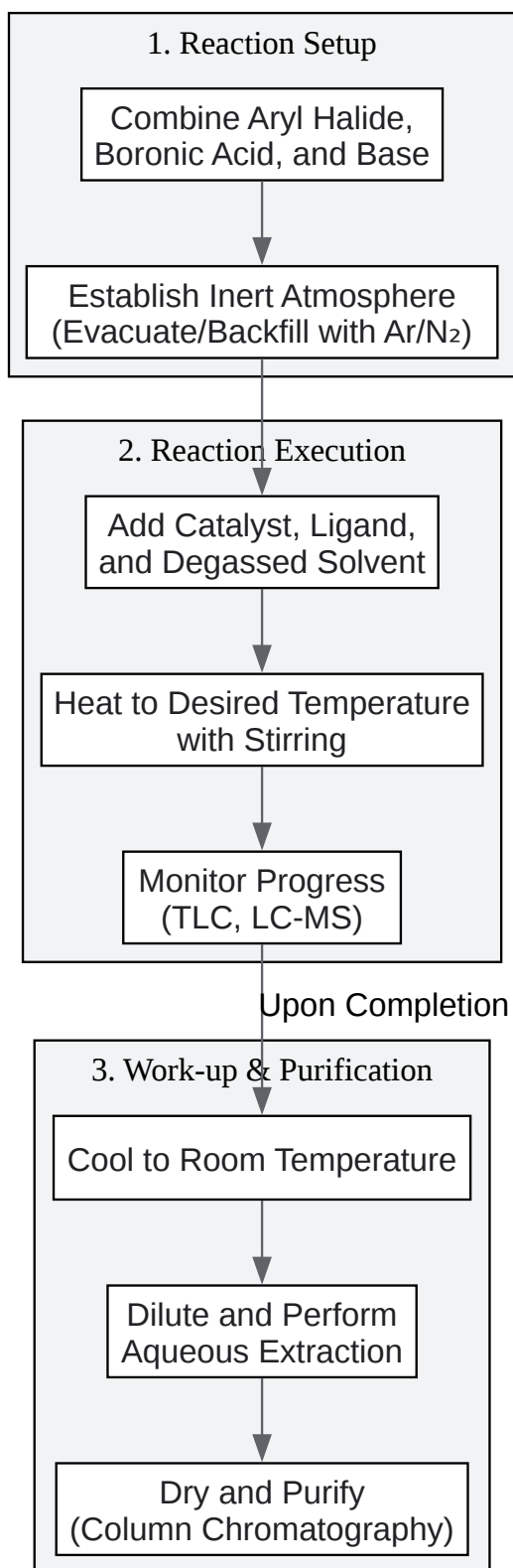
Issue 1: Low to No Product Formation

If you are observing little to no formation of your desired product, a systematic evaluation of your reaction components and conditions is necessary.

Troubleshooting Workflow for Low Yield







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References

- 1. chemimpex.com [chemimpex.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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